

# Technical Guide: 4,4'-Methylenebis(2,6-diethylaniline) (CAS 13680-35-8)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 4,4'-Methylenebis(2,6-diethylaniline)

**Cat. No.:** B083839

[Get Quote](#)

For Researchers, Scientists, and Material Science Professionals

## Introduction

**4,4'-Methylenebis(2,6-diethylaniline)**, commonly known as M-DEA, is an aromatic diamine with the CAS number 13680-35-8. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, and primary industrial applications. While this document is intended for a scientific audience, it is important to note that the available literature on M-DEA is predominantly focused on its role in polymer chemistry. As of the current date, there is a significant lack of published research regarding its biological activity, pharmacological properties, or potential applications in drug development.

## Chemical and Physical Properties

M-DEA is a sterically hindered aromatic amine, a structural feature that significantly influences its reactivity.<sup>[1]</sup> The diethyl groups ortho to the amine functionalities moderate its reaction rate, making it a valuable component in controlled polymerization processes.<sup>[1]</sup> Key physical and chemical properties are summarized in the tables below.

## Table 1: Chemical Identifiers

Identifier	Value
CAS Number	13680-35-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
IUPAC Name	4-[(4-amino-3,5-diethylphenyl)methyl]-2,6-diethylaniline <a href="#">[2]</a> <a href="#">[8]</a>
Synonyms	4,4'-Methylenebis(2,6-diethylaniline), M-DEA, Bis(4-amino-3,5-diethylphenyl)methane, 4,4'- Diamino-3,3',5,5'-tetraethyldiphenylmethane <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>21</sub> H <sub>30</sub> N <sub>2</sub> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Molecular Weight	310.48 g/mol <a href="#">[3]</a> <a href="#">[8]</a>
InChI Key	NWIVYGKSHSJHEF-UHFFFAOYSA-N <a href="#">[2]</a>
SMILES	CCC1=CC(=CC(=C1N)CC)CC2=CC(=C(C(=C2)CC)N)CC <a href="#">[2]</a>

## Table 2: Physical Properties

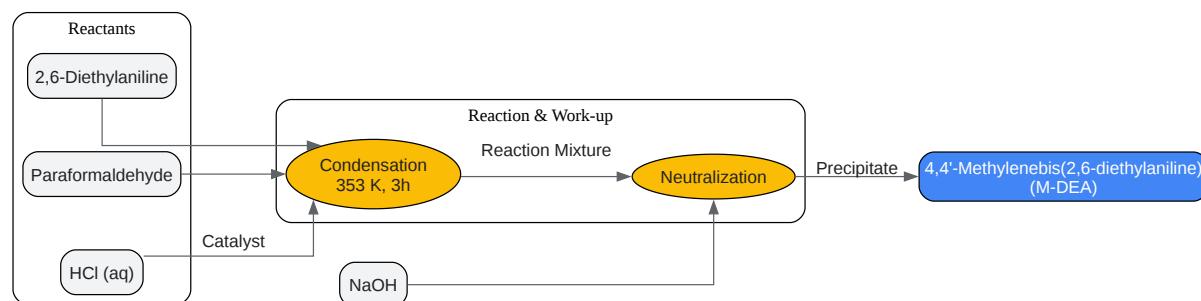
Property	Value
Appearance	White to off-white crystalline powder or pellets.
Melting Point	88-90 °C
Boiling Point	205 °C at 0.5 mmHg <a href="#">[5]</a>
Solubility	Soluble in toluene. <a href="#">[5]</a>
Topological Polar Surface Area	52 Å <sup>2</sup> <a href="#">[8]</a>
Hydrogen Bond Donor Count	2 <a href="#">[8]</a>
Hydrogen Bond Acceptor Count	2 <a href="#">[8]</a>
Rotatable Bond Count	6 <a href="#">[8]</a>

## Synthesis

A common synthetic route to **4,4'-Methylenebis(2,6-diethylaniline)** involves the condensation of 2,6-diethylaniline with formaldehyde in the presence of an acid catalyst.[1]

## Experimental Protocol: Synthesis of 4,4'-Methylenebis(2,6-diethylaniline)[1]

- Reaction Setup: In a round-bottom flask equipped with a stirrer and under an argon atmosphere, combine 2,6-diethylaniline (0.1 mol), paraformaldehyde (0.05 mol), and 36% hydrochloric acid (0.1 mol) in 100 mL of water.
- Reaction Execution: Heat the mixture to 353 K (80 °C) in an oil bath for 3 hours.
- Work-up: Cool the reaction mixture to room temperature. Add sodium hydroxide (0.11 mol) to neutralize the acid and precipitate the product.
- Isolation and Purification: Filter the resulting precipitate and dry it in an oven at 343 K (70 °C) for 12 hours. The reported yield for this method is 94%.
- Crystallization (for X-ray quality crystals): Single crystals suitable for X-ray analysis can be grown by the slow cooling of a solution of the compound in a DMSO/water (80:20, v/v) mixture.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Synthesis and crystal structures of 4,4'-methylenebis(2,6-diethylaniline) and 4,4'-methylenebis(3-chloro-2,6-diethylaniline) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 4,4'-Methylenebis[2,6-diethylaniline] | C21H30N2 | CID 83656 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. 4,4'-Methylenebis(2,6-diethylaniline) | 13680-35-8 [chemicalbook.com]
- 5. 13680-35-8 CAS MSDS (4,4'-Methylenebis(2,6-diethylaniline)) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. 4,4'-Methylenebis(2,6-diethylaniline) | 13680-35-8 [amp.chemicalbook.com]
- 7. chemscene.com [chemscene.com]
- 8. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Technical Guide: 4,4'-Methylenebis(2,6-diethylaniline) (CAS 13680-35-8)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b083839#cas-number-13680-35-8-properties-and-uses>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)